

practical guide to handling and storage of 5-(2-Aminopyridyl)amide oxime

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(2-Aminopyridyl)amide oxime

Cat. No.: B157632

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A Practical Guide to the Handling and Storage of 5-(2-Aminopyridyl)amide oxime

This document provides detailed application notes and protocols for the safe handling, storage, and use of **5-(2-Aminopyridyl)amide oxime** (CAS RN: 468068-28-2), a synthetic intermediate utilized in pharmaceutical research and development.^{[1][2][3]} The following information is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

5-(2-Aminopyridyl)amide oxime, also known as 6-amino-N-hydroxy-3-pyridinecarboximidamide, is a small molecule with the chemical formula C₆H₈N₄O.^[1] A summary of its key properties is presented in Table 1.

Table 1: Chemical and Physical Properties of 5-(2-Aminopyridyl)amide oxime

Property	Value	Reference
CAS Number	468068-28-2	[4]
Molecular Formula	C ₆ H ₈ N ₄ O	[1]
Molecular Weight	152.2 g/mol	[1]
Appearance	Solid	[4]
Purity	≥98% (typical)	[1]
Solubility	DMF: 2 mg/ml DMSO: 3 mg/ml DMSO: PBS (pH 7.2) (1:10): 0.1 mg/ml	[1]
UV max	267 nm	[1]
SMILES	O/N=C(N)/c1ccc(N)nc1	[1]
InChI	InChI=1S/C6H8N4O/c7-5-2-1-4(3-9-5)6(8)10-11/h1-3,11H, (H2,7,9)(H2,8,10)	[1]

Safety and Hazard Information

5-(2-Aminopyridyl)amide oxime is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.[4]

Hazard Identification:

- Acute Oral Toxicity: Toxic if swallowed (GHS Category 3).[4]
- Eye Damage: Causes serious eye damage (GHS Category 1).[4]
- Skin Irritation: Causes skin irritation (GHS Category 2).[4]
- Respiratory Irritation: May cause respiratory irritation (GHS Category 3).[4]

Precautionary Measures:

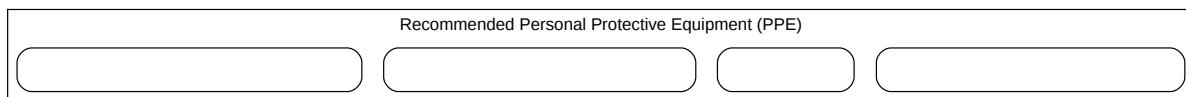
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[4](#)]
- P264: Wash hands and any exposed skin thoroughly after handling.[[4](#)]
- P270: Do not eat, drink or smoke when using this product.[[4](#)]
- P271: Use only outdoors or in a well-ventilated area.[[4](#)]
- P280: Wear protective gloves, eye protection, and face protection.[[4](#)]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[[4](#)]

Handling and Storage Protocols

Adherence to proper handling and storage protocols is critical to ensure the stability of the compound and the safety of laboratory personnel.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following diagram outlines the recommended PPE.



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Recommended PPE for handling **5-(2-Aminopyridyl)amide oxime**.

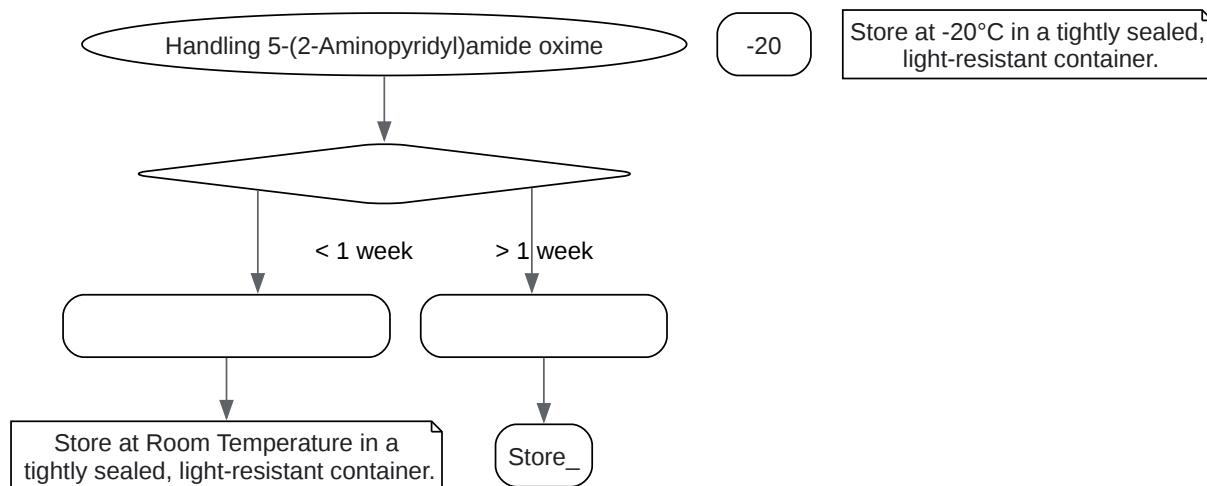
Storage Conditions

Proper storage is essential to maintain the integrity and stability of **5-(2-Aminopyridyl)amide oxime**.

- Short-term Storage: For immediate use, the compound can be stored at room temperature in a well-sealed container, away from light and moisture.

- Long-term Storage: The recommended storage condition for long-term stability is -20°C.[1] When stored properly at this temperature, the compound is stable for at least four years.[1]

The following decision tree can guide the appropriate storage of the compound.



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Decision tree for the storage of **5-(2-Aminopyridyl)amide oxime**.

Preparation of Stock Solutions

For experimental use, stock solutions are typically prepared in organic solvents.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Pre-weighing: Allow the vial of **5-(2-Aminopyridyl)amide oxime** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: In a chemical fume hood, accurately weigh out 1.522 mg of the compound into a sterile microcentrifuge tube.
- Solubilization: Add 1.0 mL of anhydrous DMSO to the tube.

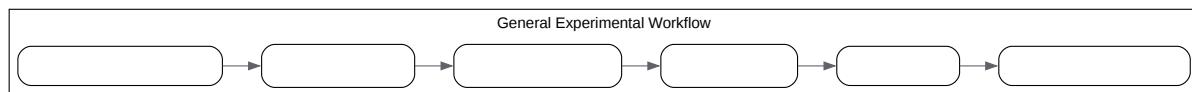
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming (to 37°C) may be applied if necessary.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

Application Notes

5-(2-Aminopyridyl)amide oxime is primarily used as a synthetic intermediate in the development of novel pharmaceutical compounds.[1][2][3] The amidoxime functional group is of interest in medicinal chemistry as it can act as a nitric oxide (NO) donor.[5] NO is a key signaling molecule involved in various physiological processes.[5]

The general stability of the amidoxime group can be influenced by pH. While stable at physiological pH, hydrolysis can occur under acidic conditions.[6] The Z-isomer of amidoximes is generally considered the most stable form.[5][7]

The following diagram illustrates a generalized workflow for utilizing this compound in a research setting.



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A generalized workflow for using **5-(2-Aminopyridyl)amide oxime**.

Waste Disposal

All waste containing **5-(2-Aminopyridyl)amide oxime** must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not allow the material to enter drains or waterways.[4]

Disclaimer: This document is intended for informational purposes only and does not replace a thorough risk assessment and adherence to institutional safety protocols. Always consult the Safety Data Sheet (SDS) provided by the supplier before handling this compound.

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- To cite this document: BenchChem. [practical guide to handling and storage of 5-(2-Aminopyridyl)amide oxime]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b157632#practical-guide-to-handling-and-storage-of-5-2-aminopyridyl-amide-oxime>

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